

Navigating the Safe Handling of Isobutyltrimethoxymethylsilane: A Technical Guide

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Compound of Interest

Compound Name: *Isobutyltrimethoxymethylsilane*

Cat. No.: B096940

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **isobutyltrimethoxymethylsilane** (CAS No. 18293-82-8). Due to the limited availability of a complete Safety Data Sheet (SDS) for this specific compound, this guide incorporates data from the closely related and structurally similar compound, isobutyl(trimethoxy)silane, to provide a thorough understanding of the potential hazards and necessary safety measures. All safety and handling protocols should be implemented with the understanding that they are based on the best available data for a related substance and should be adapted to specific laboratory and experimental conditions.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **isobutyltrimethoxymethylsilane** is fundamental to its safe handling and use in research and development. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₈ O ₂ Si	[1]
Molecular Weight	162.30 g/mol	[1]
CAS Number	18293-82-8	[1]
Appearance	Colorless liquid	[1]
Boiling Point	63°C @ 40mmHg	[1]
Flash Point	32°C	[1]
Density	0.841 g/cm ³	[1]
Vapor Pressure	6.67 mmHg @ 25°C	[1]
Refractive Index	1.398	[1]

Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **isobutylidimethoxymethylsilane** is anticipated to share similar hazard classifications with isobutyl(trimethoxy)silane. The primary hazards are summarized below.

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor. [2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. [2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Central Nervous System)	H336: May cause drowsiness or dizziness. [2]

Signal Word: Danger[\[2\]](#)

Hazard Pictograms:

- Flame (GHS02)

- Exclamation Mark (GHS07)

Safe Handling and Storage Protocols

Adherence to strict safety protocols is paramount when working with **isobutylmethoxymethylsilane** to minimize exposure and prevent accidents.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is essential. The following PPE is recommended:

- Eye/Face Protection: Chemical safety goggles are mandatory. In situations with a higher risk of splashing, a face shield should also be worn.
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile rubber, butyl rubber) are required. Gloves should be inspected before each use and replaced immediately if signs of degradation appear.
 - Lab Coat: A flame-retardant lab coat should be worn at all times.
 - Footwear: Closed-toe shoes are mandatory in any laboratory setting.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate or there is a risk of inhaling vapors, a NIOSH-approved respirator with an appropriate organic vapor cartridge should be used.

Engineering Controls

- Ventilation: All handling of **isobutylmethoxymethylsilane** should be performed in a certified chemical fume hood to minimize the concentration of airborne vapors.
- Ignition Sources: The compound is highly flammable. All sources of ignition, including open flames, sparks, and hot surfaces, must be strictly excluded from the handling area. Use explosion-proof electrical equipment.[\[2\]](#)

- **Grounding:** Containers and receiving equipment should be grounded and bonded to prevent the build-up of static electricity, which can be an ignition source.[2]

Storage

Proper storage is crucial to maintain the stability of the chemical and prevent hazardous situations.

- **Container:** Store in the original, tightly sealed container.[2]
- **Conditions:** Keep in a cool, dry, and well-ventilated area away from heat and sources of ignition.[2]
- **Incompatible Materials:** Store separately from strong oxidizing agents, acids, and bases.

Emergency Procedures

First-Aid Measures

- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[3]
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[3]
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4]

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO2), alcohol-resistant foam, or water spray to cool containers.[2]
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may spread the fire.

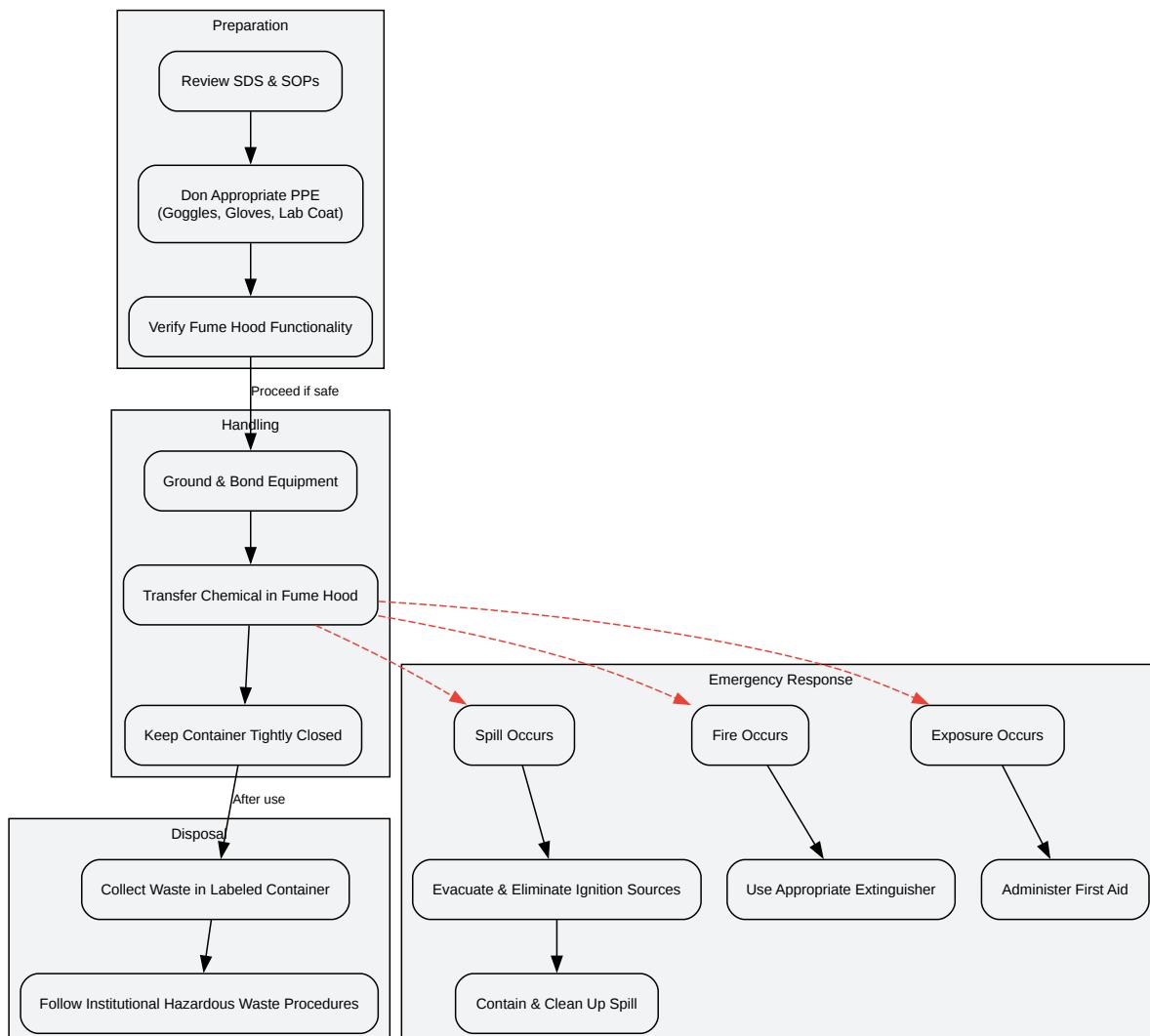
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.[2]
- Protective Equipment: Firefighters should wear full protective clothing and self-contained breathing apparatus (SCBA).[5]

Accidental Release Measures

- Personal Precautions: Evacuate the area and eliminate all ignition sources. Wear appropriate PPE as described in Section 3.1.
- Environmental Precautions: Prevent the spill from entering drains or waterways.
- Containment and Cleanup:
 - Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.
 - Collect the absorbed material using non-sparking tools and place it in a suitable, labeled container for hazardous waste disposal.
 - Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **isobutylmethoxymethylsilane** in a laboratory setting.

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Caption: Logical workflow for the safe handling of **isobutyldimethoxymethylsilane**.

This guide is intended to provide a framework for the safe handling of **isobutyldimethoxymethylsilane**. It is imperative that all users consult institutional safety guidelines and conduct a thorough risk assessment before initiating any experimental work.

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